

"characterization and authentication of 1-(2,3-Dimethoxyphenyl)ethanamine samples"

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Compound of Interest

Compound Name: 1-(2,3-Dimethoxyphenyl)ethanamine
CAS No.: 122670-44-4
Cat. No.: B3224020

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Characterization and Authentication of **1-(2,3-Dimethoxyphenyl)ethanamine** Samples

Executive Summary & Core Directive

The Authentication Crisis: In the field of psychoactive substance research and chiral synthesis, **1-(2,3-Dimethoxyphenyl)ethanamine** presents a unique analytical challenge. It is a constitutional isomer of the phenethylamine 2,3-DMPEA (2-(2,3-dimethoxyphenyl)ethanamine) and a regioisomer of the more common 1-(2,5-dimethoxyphenyl)ethanamine.

Misidentification of this specific isomer can lead to catastrophic failures in:

- Forensic Science: False positives for scheduled phenethylamines or amphetamines due to isobaric interference (181/182).
- Chiral Synthesis: Use of the wrong resolving agent or intermediate, leading to failed enantioselective catalysis.

- Pharmacology: "Scaffold hopping" errors where the alpha-methylbenzylamine pharmacophore is mistaken for the phenethylamine pharmacophore, drastically altering receptor binding profiles (e.g., 5-HT2A vs. TAAR1).

This guide provides a self-validating protocol to definitively authenticate **1-(2,3-Dimethoxyphenyl)ethanamine**, distinguishing it from its "imposter" isomers using NMR, MS, and Chiral HPLC.

Structural Analysis & Isomer Landscape

Before characterizing, we must define the "Alternatives" that act as interferences. All three compounds below share the molecular formula C

H

NO

(MW: 181.23 g/mol), making low-resolution mass spectrometry insufficient for differentiation.

Compound	Structure Type	Key Feature	Common Confusion
1-(2,3-Dimethoxyphenyl)ethanamine	Benzylic Amine (Alpha-methylbenzylamine)	Chiral Center at C1 (Benzylic)	Target Analyte
2-(2,3-Dimethoxyphenyl)ethanamine	Phenethylamine (2,3-DMPEA)	Achiral Ethyl Chain	Constitutional Isomer
1-(2,5-Dimethoxyphenyl)ethanamine	Benzylic Amine	Chiral Center at C1	Regioisomer

Comparative Analytical Workflow

Technique A: Nuclear Magnetic Resonance (NMR) – The Gold Standard

NMR is the only technique capable of simultaneously determining the substitution pattern (2,3- vs. 2,5-) and the chain structure (1-amino vs. 2-amino) without reference standards.

Protocol 1: Distinguishing the Carbon Skeleton (Aliphatic Region)

- Objective: Determine if the amine is on the benzylic carbon (Target) or the terminal carbon (Alternative).

- Solvent: CDCl₃

or DMSO-

[1]

Feature	Target: 1-(2,3-Dimethoxy...)	Alternative: 2-(2,3-Dimethoxy...)	Mechanistic Cause
Benzylic Proton	Quartet (4.0–4.5 ppm)	Triplet (2.6–2.9 ppm)	Target has 1 proton on C1 adjacent to methyl; Alternative has 2 protons on C1 adjacent to C2.[2]
Methyl Group	Doublet (1.3–1.5 ppm)	Absent	Target has a terminal methyl group; Alternative has a terminal amine (CH-NH).
Terminal CH	Absent	Triplet (2.8–3.0 ppm)	Alternative has CH adjacent to NH.

Protocol 2: Distinguishing the Regioisomer (Aromatic Region)

- Objective: Confirm 2,3-dimethoxy substitution vs. 2,5- or 3,4- isomers.
- Analysis: Focus on the splitting pattern of the 3 aromatic protons.

Isomer	Proton Pattern (Coupling Constants)	Visual Description
2,3-Dimethoxy	ABC System (t, d, d)	Three adjacent protons. One triplet (H-5) and two doublets (H-4, H-6). Hz.
2,5-Dimethoxy	AMX System (d, d, s)	H-3 and H-4 are ortho (doublets). H-6 is isolated (singlet or small meta-coupling).
3,4-Dimethoxy	ABX System (s, d, d)	H-2 is isolated (singlet). H-5 and H-6 are ortho (doublets).

“

Critical Check: If you see a singlet in the aromatic region, you likely have the 2,5- or 3,4- isomer, NOT the 2,3- isomer.

Technique B: Mass Spectrometry (MS) – Fragmentation Logic

While molecular ions are identical, fragmentation (MS/MS) provides structural fingerprints.

- Target (Benzylic Amine): Dominant Alpha-Cleavage.
 - The bond between the benzylic carbon and the ring is strong, but the loss of the methyl group or the amine is favored?

- Correction: The primary fragmentation for alpha-methylbenzylamines is the loss of the aryl radical to form the iminium ion

, or loss of the methyl to form

.

- Key Peak:

44 (

) is often the base peak for 1-phenyl-2-aminopropanes (amphetamines). For 1-phenylethylamine, the base peak is often

44 (if loss of Ar) or the tropylium ion if the amine is lost.

- Differentiation: The Phenethylamine (2,3-DMPEA) typically produces a base peak at

30 (

) due to cleavage alpha to the nitrogen.

- Diagnostic Rule:

- Base Peak

44

Suggests **1-(2,3-Dimethoxyphenyl)ethanamine** (Target).

- Base Peak

30

Suggests **2-(2,3-Dimethoxyphenyl)ethanamine** (Alternative).

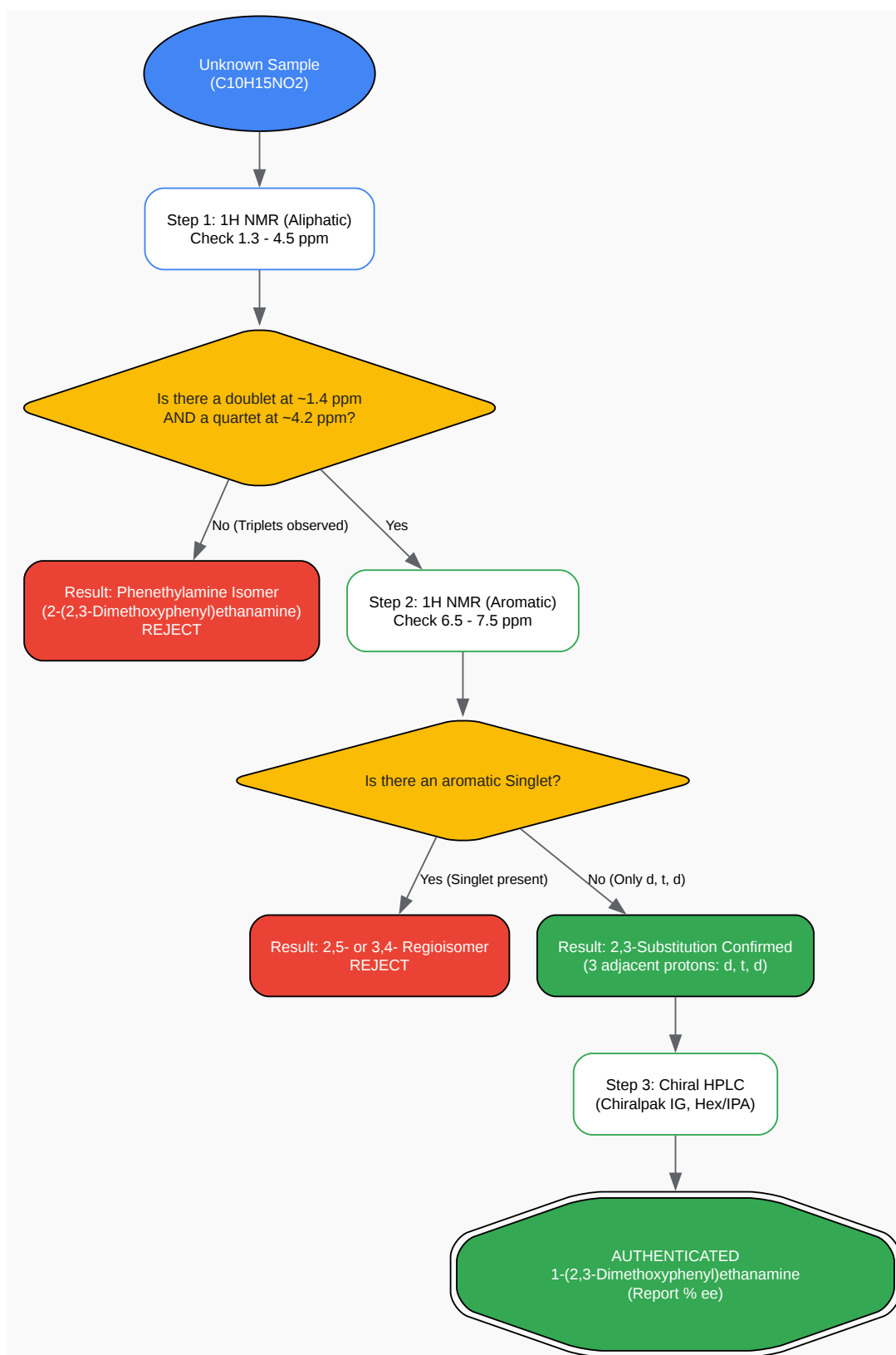
Technique C: Chiral HPLC – Enantiomeric Purity

Since the target is chiral, "purity" implies "enantiomeric excess" (ee).[3]

- Column: Daicel Chiralpak IG or OD-H (Immobilized amylose/cellulose derivatives).

- Mobile Phase: Hexane:IPA:Diethylamine (90:10:0.1).
- Detection: UV at 280 nm (absorption of the dimethoxybenzene chromophore).
- Expectation: The target should resolve into two peaks (R and S). The phenethylamine isomer (achiral) will elute as a single peak, often with a different retention time.

Visual Decision Tree (DOT Diagram)



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Caption: Logical workflow for the authentication of **1-(2,3-Dimethoxyphenyl)ethanamine**, filtering out constitutional and regioisomers.

Experimental Protocol: Self-Validating Authentication

Reagents:

- Deuterated Chloroform (CDCl₃) with 0.03% TMS.
- Certified Reference Material (CRM) for 2,5-dimethoxy isomer (optional, for resolution check).

Step-by-Step Procedure:

- Sample Preparation (NMR):
 - Dissolve 10 mg of the sample in 600 μ L of CDCl₃.
 - Ensure the solution is clear; filter if necessary to remove inorganic salts (if sample is a hydrochloride salt, add 1 drop of NaOD/D₂O or analyze as salt, noting shift changes).
- Acquisition:
 - Run a standard proton scan (minimum 16 scans).
 - Validation Check: Integrate the methyl doublet at ~1.4 ppm. Set its integral to 3.00.
 - Check the integral of the methine quartet at ~4.2 ppm. It must be 1.00 (± 0.05). If it is < 0.9 , suspect contamination with the phenethylamine isomer.
- Regioisomer Verification:
 - Expand the aromatic region (6.5–7.2 ppm).

- Look for the "Triplet Sandwich": A triplet (H-5) flanked by two doublets (H-4, H-6).
- Fail Condition: Any sharp singlet in this region indicates the sample is likely the 2,5- or 3,4-isomer.
- Reporting:
 - Report Chemical Shifts (), Multiplicity, Integration, and Coupling Constants ().
 - Example for Authentic Sample:

6.95 (d, Hz, 1H), 6.85 (t, Hz, 1H), 6.75 (d, Hz, 1H), 4.25 (q, Hz, 1H), 3.85 (s, 3H), 3.82 (s, 3H), 1.45 (d, Hz, 3H).

References

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- Mass Spectral Fragmentation of Alpha-Methylbenzylamines
 - Source: NIST Chemistry WebBook.
 - Relevance: Provides fragmentation data for 1-phenylethanamine deriv

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 - Relevance: methodology for resolving enantiomers of benzylic amines using polysaccharide-based st

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